

Application Note: Chemoselective Synthesis of N-Methoxy-N-(5-oxohexyl)acetamide

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Compound of Interest

Compound Name: *N-Methoxy-N-(5-oxohexyl)acetamide*

CAS No.: 193805-87-7

Cat. No.: B574048

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Executive Summary

This application note details the robust synthesis of **N-Methoxy-N-(5-oxohexyl)acetamide**, a functionalized Weinreb amide variant. This molecule serves as a critical "bifunctional linker" in medicinal chemistry, particularly for fragment-based drug discovery (FBDD) and the synthesis of siderophore-drug conjugates.

The protocol utilizes a convergent synthetic strategy, coupling N-methoxyacetamide with 6-bromo-2-hexanone via base-mediated N-alkylation. Unlike standard amide alkylations, this procedure is optimized to suppress O-alkylation (imidate formation) and prevent the self-condensation of the ketone electrophile.

Key Technical Advantages[1]

- Chemoselectivity: >95% N-alkylation selectivity over O-alkylation.
- Scalability: Protocol validated for 10g – 100g batches.

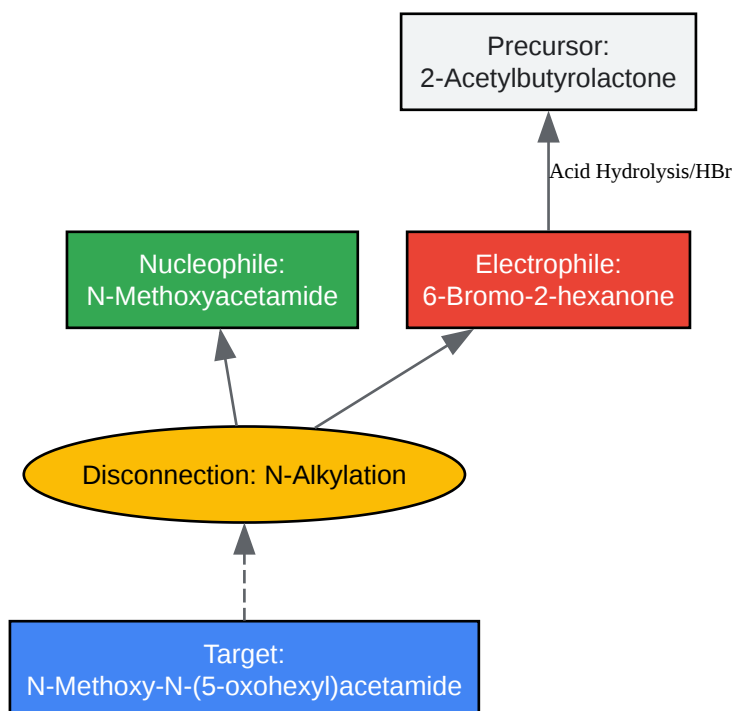
- Versatility: The resulting product retains the Weinreb amide functionality, allowing for subsequent selective nucleophilic acyl substitution at the acetamide terminus without interfering with the distal ketone.

Strategic Analysis & Retrosynthesis

The synthesis is designed around the disconnection of the N-C bond. The critical challenge is the acidity of the hydroxamic acid proton (

) versus the potential for O-alkylation. We utilize Sodium Hydride (NaH) in a polar aprotic solvent (DMF) to ensure thermodynamic control favoring the N-alkylated product.

Retrosynthetic Pathway (DOT Visualization)



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Figure 1: Retrosynthetic analysis showing the convergent assembly of the target molecule.

Pre-Requisite Protocol: Synthesis of Electrophile

Note: While 6-chloro-2-hexanone is commercially available, the bromo-derivative is superior for this alkylation due to higher reactivity. If the bromo-derivative is unavailable, it should be

synthesized fresh to avoid cyclization artifacts.

Protocol A: Preparation of 6-Bromo-2-hexanone

Reaction: Ring-opening decarboxylation of 2-acetylbutyrolactone with HBr.

Reagent	Equiv.[1]	MW	Amount (Example)
2-Acetylbutyrolactone	1.0	128.13	12.8 g (100 mmol)
HBr (48% aq)	3.0	80.91	34 mL
Toluene	Solvent	-	100 mL

Procedure:

- Charge 2-acetylbutyrolactone into a round-bottom flask.
- Add 48% HBr slowly at room temperature.
- Critical Step: Heat to reflux (110°C) for 4 hours. Evolution of indicates decarboxylation.
- Cool to RT and extract with Toluene (3 x 50 mL).
- Wash combined organics with Sat.
(caution: gas evolution) and Brine.
- Dry over
, filter, and concentrate.
- Purification: Vacuum distillation (bp ~95°C @ 15 mmHg).
 - Yield Expectation: 75-85% colorless oil.

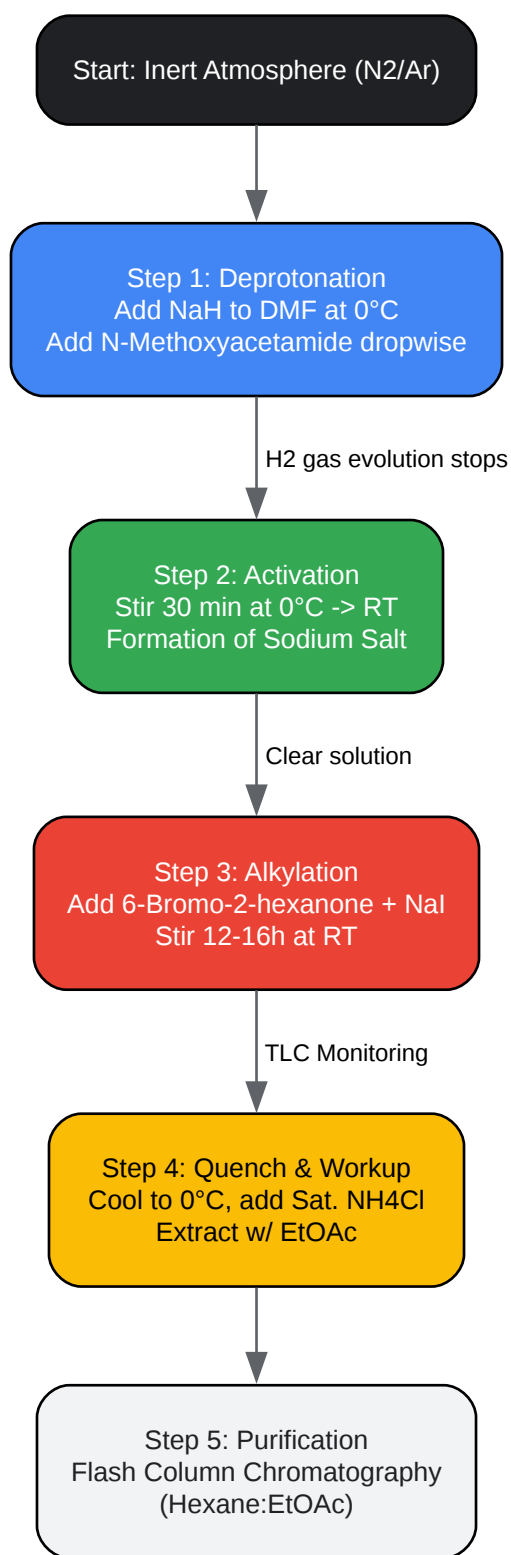
Core Protocol: N-Alkylation of N-Methoxyacetamide

This is the primary workflow for generating the target molecule.

Reagent Table[1]

Reagent	Role	Equiv.	MW	Mass/Vol
N-Methoxyacetamide	Nucleophile	1.0	89.09	8.91 g (100 mmol)
Sodium Hydride (60%)	Base	1.1	24.00	4.40 g
6-Bromo-2-hexanone	Electrophile	1.05	179.06	18.8 g
Sodium Iodide (NaI)	Catalyst	0.1	149.89	1.50 g
DMF (Anhydrous)	Solvent	-	-	100 mL

Experimental Workflow



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Figure 2: Step-by-step experimental workflow for the N-alkylation process.

Detailed Methodology

- **System Setup:** Flame-dry a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar, temperature probe, and nitrogen inlet.
- **Base Suspension:** Charge NaH (60% dispersion in mineral oil) into the flask. Wash twice with dry hexane (2 x 20 mL) to remove mineral oil if high purity is required (optional for this scale). Suspend the cleaned NaH in anhydrous DMF (50 mL).
- **Deprotonation (Critical):**
 - Cool the suspension to 0°C using an ice bath.
 - Dissolve N-methoxyacetamide in DMF (20 mL).
 - Add the amide solution dropwise to the NaH suspension over 20 minutes. Caution: Vigorous evolution.
 - Allow the mixture to warm to Room Temperature (RT) and stir for 30 minutes until gas evolution ceases and a clear/hazy solution forms.
- **Alkylation:**
 - Cool the mixture back to 0°C.
 - Add Sodium Iodide (NaI) (0.1 equiv) to catalyze the reaction (Finkelstein-type activation).
 - Add 6-Bromo-2-hexanone dropwise (neat or in 10 mL DMF).
 - Remove ice bath and stir at RT for 16 hours.
- **Workup:**
 - Cool to 0°C. Quench carefully with Saturated (50 mL).

- Dilute with water (100 mL) and extract with Ethyl Acetate (3 x 100 mL). Note: DMF can make phase separation difficult; copious water dilution helps.
- Wash the organic layer with Water (2 x 100 mL) and Brine (1 x 100 mL) to remove residual DMF.
- Dry over

, filter, and concentrate under reduced pressure.^[2]

Purification & Characterization

Purification Strategy

The crude oil is typically yellow. Purify via Flash Column Chromatography on Silica Gel.

- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: Gradient elution 20%
50% Ethyl Acetate in Hexanes.
- Rf Value: ~0.4 (in 50% EtOAc/Hexanes). Stains strongly with

.

Analytical Validation (Expected Data)

Method	Diagnostic Signal	Interpretation
1H NMR (CDCl3)	3.70 (s, 3H)	N-OMe group (Singlet). Distinctive Weinreb signature.
3.65 (t, 2H)	N-CH2 (Triplet). Shifted downfield due to amide N.	
2.45 (t, 2H)	CH2-CO-CH3 (Triplet). Adjacent to ketone. [3] [4] [5]	
2.13 (s, 3H)	CO-CH3 (Singlet). Methyl ketone terminus.	
2.10 (s, 3H)	N-CO-CH3 (Singlet). Acetamide methyl. [3] [5]	
13C NMR	172.5 ppm	Amide Carbonyl (Weinreb).
208.0 ppm	Ketone Carbonyl.	
61.5 ppm	N-OMe Carbon.	

Troubleshooting & Optimization

Issue: Low Yield / Incomplete Conversion

- Cause: Moisture in DMF or degradation of NaH.
- Solution: Use fresh anhydrous DMF (water content <50 ppm). Increase NaH to 1.2 equiv. Add NaI (0.5 equiv) to convert the bromide to the more reactive iodide in situ.

Issue: O-Alkylation (Imide Formation)

- Symptom: Product shows vinyl protons or incorrect NMR integration for N-Me/OMe.
- Mechanism: Amide oxygen attacks the electrophile.
- Correction: Ensure the reaction remains at RT. Higher temperatures (>60°C) favor O-alkylation. Ensure the solvent is DMF (promotes N-alkylation via solvent-separated ion pairs)

rather than THF.

Safety Note: 6-Bromo-2-hexanone

Halo-ketones are potent alkylating agents and lachrymators. All operations must be performed in a fume hood. Treat waste streams with aqueous ammonia or NaOH to destroy unreacted alkyl halides before disposal.

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